

trimethylolpropane chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trimethylolpropane

Cat. No.: B046298

[Get Quote](#)

Trimethylolpropane: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Trimethylolpropane (TMP) is a versatile, trifunctional aliphatic alcohol that serves as a critical building block in a wide array of chemical syntheses and industrial applications. Its unique neopentyl structure, characterized by three primary hydroxyl groups, imparts exceptional stability, weatherability, and chemical resistance to the polymers and esters derived from it. This in-depth technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and key applications of **trimethylolpropane**, with a particular focus on its relevance to researchers, scientists, and professionals in drug development. Detailed experimental protocols for its synthesis and characterization are provided, alongside a summary of its toxicological profile.

Chemical Structure and Identification

Trimethylolpropane is systematically named 2-ethyl-2-(hydroxymethyl)propane-1,3-diol. It is a colorless to white, odorless, crystalline solid at room temperature.^[1]

Chemical Structure:

Identifiers:

Identifier	Value
IUPAC Name	2-Ethyl-2-(hydroxymethyl)propane-1,3-diol[1]
CAS Number	77-99-6[1]
Molecular Formula	C6H14O3[1]
Molecular Weight	134.17 g/mol

Physicochemical Properties

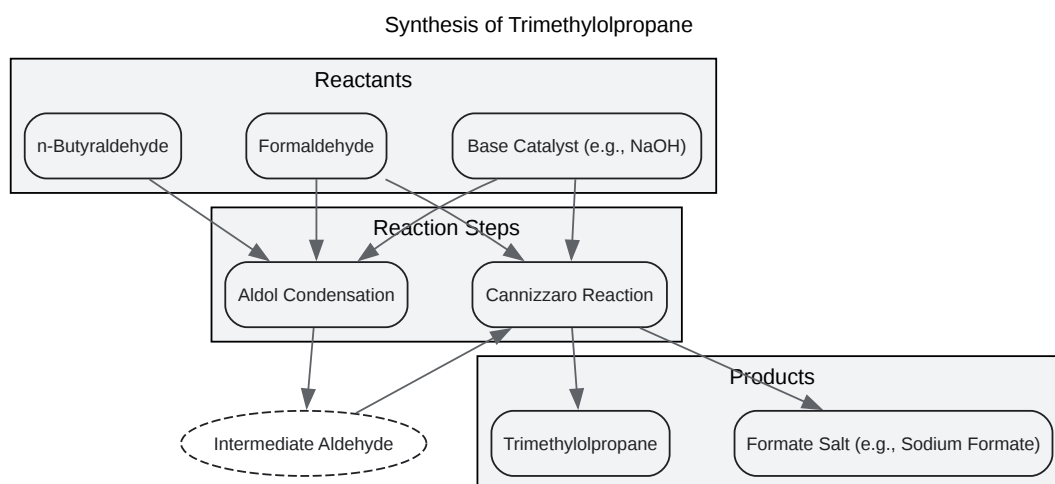
The physical and chemical properties of **trimethylolpropane** are summarized in the table below. Its three primary hydroxyl groups make it readily soluble in polar solvents like water and ethanol.

Property	Value	Reference(s)
Appearance	Colorless to white crystalline solid	[1]
Odor	Faint	[1]
Melting Point	58-60 °C	
Boiling Point	295 °C at 760 mmHg	
Density	1.089 g/cm ³ at 25 °C	
Vapor Pressure	<0.01 mmHg at 20 °C	
Solubility in Water	Soluble	
Solubility in Organic Solvents	Soluble in ethanol, glycerol, and N,N-dimethylformamide. Insoluble in benzene and chlorinated hydrocarbons.	
pKa	~14.5 (estimated)	
LogP (Octanol/Water Partition Coefficient)	-0.47	
Flash Point	171 °C	
Autoignition Temperature	385 °C	

Synthesis of Trimethylolpropane

The industrial synthesis of **trimethylolpropane** is a well-established two-step process. The first step involves the base-catalyzed aldol condensation of n-butyraldehyde with two equivalents of formaldehyde to form an intermediate aldehyde. This is followed by a Cannizzaro reaction with an additional equivalent of formaldehyde to yield **trimethylolpropane** and a formate salt.[1]

Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **trimethylolpropane**.

Experimental Protocol: Laboratory Scale Synthesis

Materials:

- n-Butyraldehyde
- Formaldehyde (37% aqueous solution)
- Sodium Hydroxide (NaOH)
- Hydrochloric Acid (HCl) for neutralization
- Ethyl acetate for extraction

- Anhydrous magnesium sulfate for drying
- Round-bottom flask equipped with a magnetic stirrer, dropping funnel, and reflux condenser
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- To a 250 mL round-bottom flask, add 37 g (0.45 mol) of 37% formaldehyde solution and 20 g (0.5 mol) of sodium hydroxide pellets. Stir the mixture until the sodium hydroxide is dissolved.
- Cool the flask in an ice bath to 10-15 °C.
- Slowly add 18 g (0.25 mol) of n-butyraldehyde to the stirred solution over a period of 30 minutes, maintaining the temperature below 20 °C.
- After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Continue stirring for 2 hours.
- Heat the reaction mixture to 60 °C and maintain this temperature for 1 hour.
- Cool the mixture to room temperature and neutralize with concentrated hydrochloric acid to a pH of 7.
- Transfer the mixture to a separatory funnel and extract with ethyl acetate (3 x 50 mL).
- Combine the organic layers and wash with brine (2 x 30 mL).
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- The resulting crude product can be purified by vacuum distillation or recrystallization from a suitable solvent like acetone.

Characterization of Trimethylolpropane

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR (400 MHz, CDCl_3):

- Sample Preparation: Dissolve approximately 10-20 mg of **trimethylolpropane** in 0.6 mL of deuterated chloroform (CDCl_3).
- Acquisition Parameters:
 - Number of scans: 16
 - Relaxation delay: 1.0 s
 - Pulse width: 9.0 μs
 - Acquisition time: 3.0 s
- Expected Chemical Shifts (δ):
 - ~3.6 ppm (s, 6H, $-\text{CH}_2\text{OH}$)
 - ~1.4 ppm (q, 2H, $-\text{CH}_2\text{CH}_3$)
 - ~0.9 ppm (t, 3H, $-\text{CH}_2\text{CH}_3$)
 - A broad singlet corresponding to the hydroxyl protons ($-\text{OH}$) may be observed, with its chemical shift being concentration and temperature-dependent.

^{13}C NMR (100 MHz, CDCl_3):

- Sample Preparation: Dissolve approximately 50-100 mg of **trimethylolpropane** in 0.6 mL of deuterated chloroform (CDCl_3).
- Acquisition Parameters:
 - Number of scans: 1024

- Relaxation delay: 2.0 s
- Pulse program: Proton-decoupled
- Expected Chemical Shifts (δ):
 - ~65 ppm (-CH₂OH)
 - ~45 ppm (-C-)
 - ~23 ppm (-CH₂CH₃)
 - ~7 ppm (-CH₂CH₃)

Fourier-Transform Infrared (FT-IR) Spectroscopy

- Sample Preparation: Prepare a KBr pellet by grinding a small amount of **trimethylolpropane** with dry potassium bromide. Alternatively, a spectrum can be obtained from a thin film of the molten compound between salt plates.
- Analysis Parameters:
 - Spectral range: 4000-400 cm⁻¹
 - Resolution: 4 cm⁻¹
 - Number of scans: 32
- Expected Characteristic Peaks (cm⁻¹):
 - ~3300 (broad, O-H stretch)
 - ~2950-2850 (C-H stretch)
 - ~1460 (C-H bend)
 - ~1050 (C-O stretch)

Applications of Trimethylolpropane

The trifunctionality of **trimethylolpropane** makes it a versatile crosslinking agent and building block in polymer chemistry.

Industrial Applications

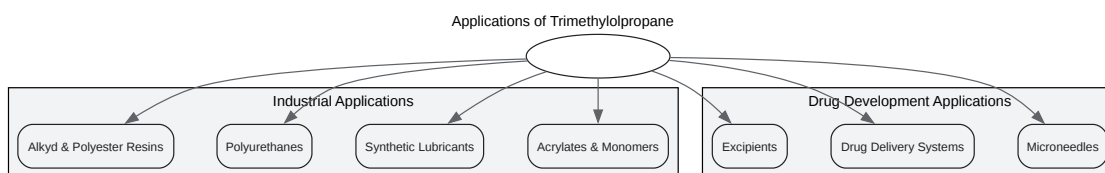
- **Alkyd and Polyester Resins:** TMP is a key component in the production of alkyd and polyester resins for coatings and paints, enhancing their hardness, gloss, and durability.
- **Polyurethanes:** It is used as a chain extender and crosslinker in the synthesis of polyurethane foams, elastomers, and coatings.
- **Synthetic Lubricants:** Esters of **trimethylolpropane** with fatty acids are used as high-performance synthetic lubricants with excellent thermal and oxidative stability.
- **Acrylates and Monomers:** Acrylated derivatives of TMP are used as reactive diluents in UV-curable coatings and inks.

Relevance in Drug Development

While not a therapeutic agent itself, **trimethylolpropane** and its derivatives have found applications in drug delivery and formulation due to their biocompatibility and versatile chemical functionality.

- **Excipients:** The high purity and low toxicity of certain TMP grades make them suitable as excipients in pharmaceutical formulations.^[2]
- **Drug Delivery Systems:** **Trimethylolpropane**-based polymers have been investigated for the development of drug delivery systems. For instance, functional polyesters synthesized from **trimethylolpropane** allyl ether have been used to form nanoparticles for siRNA delivery.^[1]
- **Microneedles:** **Trimethylolpropane** triacrylate is used in the fabrication of polymeric microneedle arrays for transdermal drug delivery, enabling the delivery of drugs like cisplatin.^[1]

Application Workflow



[Click to download full resolution via product page](#)

Caption: Overview of the major applications of **trimethylolpropane**.

Safety and Toxicology

Trimethylolpropane is generally considered to have low acute toxicity. However, it is important to handle it with appropriate safety precautions.

Endpoint	Result
Acute Oral Toxicity (LD50, rat)	> 5000 mg/kg
Skin Irritation	Non-irritating to mildly irritating
Eye Irritation	Mildly irritating
Reproductive Toxicity	Suspected of damaging fertility or the unborn child

Handling Precautions:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

- Use in a well-ventilated area or with local exhaust ventilation.
- Avoid breathing dust.
- Wash hands thoroughly after handling.

Conclusion

Trimethylolpropane is a fundamental chemical intermediate with a broad spectrum of applications, ranging from industrial coatings and lubricants to emerging uses in the pharmaceutical and drug development sectors. Its unique trifunctional structure provides a versatile platform for the synthesis of a wide variety of materials with tailored properties. This guide has provided a detailed overview of its chemical and physical characteristics, established synthesis and characterization protocols, and highlighted its key applications, offering a valuable resource for researchers and professionals working with this important compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [taylorandfrancis.com](https://www.taylorandfrancis.com) [taylorandfrancis.com]
- 2. Trimethylolpropane (TMP) | MCC - Menssing Chemiehandel & Consultants GmbH [mcc-hamburg.de]
- To cite this document: BenchChem. [trimethylolpropane chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046298#trimethylolpropane-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com